

An In-depth Technical Guide to the Physicochemical Properties of Brominated Benzyl Derivatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-Benzyloxy-5-bromobenzylbromide*

Cat. No.: *B8595119*

[Get Quote](#)

Disclaimer: Direct and specific data for "**2-Benzyloxy-5-bromobenzylbromide**" is not readily available in the public domain. This guide provides a comprehensive overview of closely related and structurally similar compounds, namely 2-Benzyloxy-5-bromobenzoic acid and 2-Bromobenzyl bromide, to offer insights into the potential characteristics of the target molecule. The information presented herein is intended for an audience of researchers, scientists, and drug development professionals.

Core Chemical Properties

The properties of brominated benzyl derivatives are dictated by the interplay of the aromatic ring, the bromine substituent, the benzyloxy group, and the reactive benzyl bromide moiety. While specific quantitative data for **2-Benzyloxy-5-bromobenzylbromide** is unavailable, the following tables summarize the known properties of key related structures to provide a comparative reference.

Table 1: Physicochemical Properties of Related Compounds

Property	2-Benzyloxy-5-bromobenzoic acid	2-Bromobenzyl bromide
Molecular Formula	C ₁₄ H ₁₁ BrO ₃ [1][2]	C ₇ H ₆ Br ₂ [3]
Molecular Weight	307.14 g/mol [1][2]	249.93 g/mol [3][4][5]
Melting Point	Not specified	29-32 °C[4][6]
Boiling Point	Not specified	129 °C at 19 mmHg[4][6]
Solubility	Soluble in methanol[1]	Soluble in dioxane[4]
Appearance	Not specified	Solid[4]

Table 2: Spectroscopic and Computational Data

Property	2-Benzyloxy-5-bromobenzoic acid	2-Bromobenzyl bromide
CAS Number	62176-31-2[1]	3433-80-5[3][4]
InChIKey	VIQAXGLEBKDMGC-UHFFFAOYSA-N[2]	LZSYGJNFCREHMD-UHFFFAOYSA-N[4]
Computed XLogP3	3.6[2]	3.2[5]
Hydrogen Bond Donor Count	1[2]	0[5]
Hydrogen Bond Acceptor Count	3[2]	0[5]

Synthesis and Reactivity

The synthesis of these compounds typically involves bromination and etherification reactions on a benzene ring precursor. The reactivity is largely governed by the benzyl bromide group, which is a potent electrophile, and the substituents on the aromatic ring.

A plausible synthetic pathway for a compound like **2-Benzyloxy-5-bromobenzylbromide** would likely involve the bromination of a benzylic methyl group after establishing the benzyloxy and bromo substituents on the aromatic ring.

Reactivity Profile:

The bromoacetyl group, structurally similar to a benzyl bromide, is highly reactive in nucleophilic substitution reactions.[7] This suggests that **2-Benzyloxy-5-bromobenzylbromide** would readily react with various nucleophiles. The benzyloxy group can also influence the reactivity of the molecule.[7]

Experimental Protocols

Detailed experimental protocols for the synthesis of **2-Benzyloxy-5-bromobenzylbromide** are not available. However, a representative procedure for the synthesis of a related compound, 2-Benzyloxy-5-bromobenzoic acid, is described below. This can provide a foundational understanding of the reaction conditions and workup procedures that might be applicable.

Synthesis of 2-(Benzyloxy)-5-bromobenzoic acid[1]

This synthesis involves the hydrolysis of Benzyl 2-benzyloxy-5-bromobenzoate.

Materials:

- Benzyl 2-benzyloxy-5-bromobenzoate (18 g, 45.3 mmol)
- Methanol (50 mL)
- Sodium hydroxide (7.25 g, 181 mmol)
- Water (20.00 mL)
- 4N Hydrochloric acid
- Ethyl acetate (EA)
- Anhydrous sodium sulfate
- Saturated brine

Procedure:

- Dissolve Benzyl 2-benzyloxy-5-bromobenzoate in methanol.

- Add a solution of sodium hydroxide in water to the mixture.
- Heat the reaction mixture to 60°C and stir for 2 hours.
- After the reaction is complete, remove the solvent by rotary evaporation.
- Dilute the residue with water and wash with ethyl acetate.
- Separate the aqueous layer and acidify to a pH of 3 with 4N hydrochloric acid.
- Extract the aqueous layer with ethyl acetate.
- Combine the organic phases, wash with water and then with saturated brine.
- Dry the organic phase over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to obtain the final product.

Yield: 13.46 g (97%)

Safety and Handling

Compounds containing benzyl bromide moieties are typically lachrymators and cause skin and eye irritation.^{[5][8]} They should be handled with appropriate personal protective equipment in a well-ventilated fume hood.

General Hazards Associated with Related Compounds:

- 2-Benzyloxy-5-bromobenzoic acid: Harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.^[2]
- 2-Bromobenzyl bromide: Causes severe skin burns and eye damage.^{[5][6]} It is also a lachrymator.^[5]

Precautionary Measures:

- Wear protective gloves, eye protection, and face protection.^{[8][9]}
- Use only outdoors or in a well-ventilated area.^[8]

- Wash skin thoroughly after handling.[8][9]
- In case of contact with skin or eyes, rinse immediately with plenty of water.[9][10]

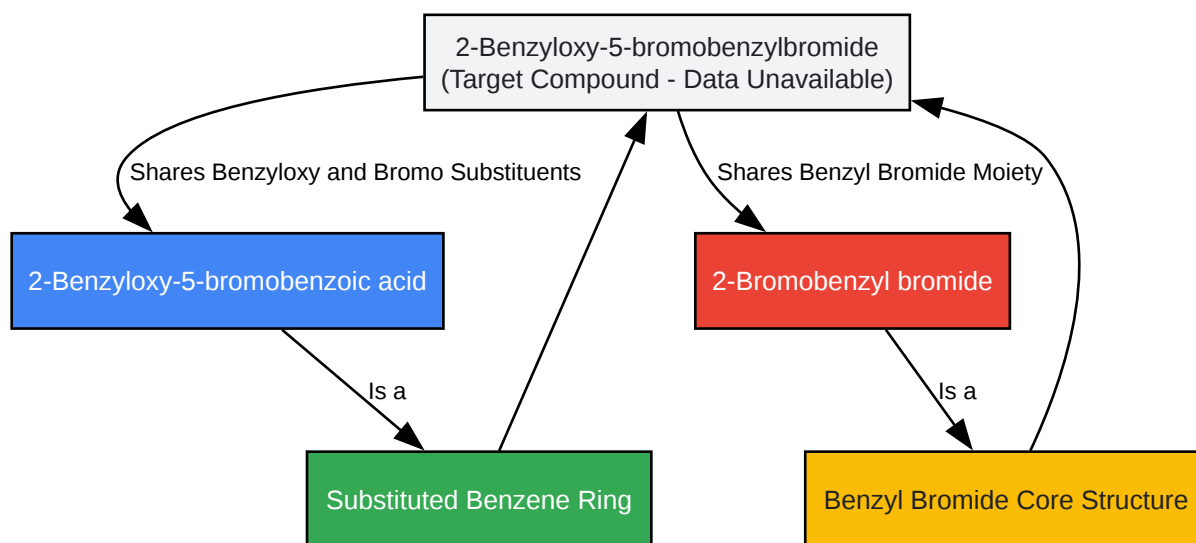
Potential Applications and Biological Activity

While no specific biological activity is reported for **2-Benzyloxy-5-bromobenzylbromide**, related structures have been investigated for their potential in medicinal chemistry and organic synthesis.

- **Intermediate in Synthesis:** Brominated aromatic esters serve as critical intermediates in the synthesis of more complex organic molecules, including pharmaceuticals.[7]
- **Antimicrobial and Cytotoxic Activity:** Some benzylidene-furanone derivatives, which can be synthesized from related starting materials, have shown moderate cytotoxic activity against various cancer cell lines.[11] The presence of a bromine atom on the benzyl group has been noted to influence this activity.[11] Benzofuroxan hybrids have also demonstrated antimicrobial and cytotoxic properties.[12]
- **Enzyme Inhibition:** The reactivity of the bromoacetyl group suggests potential applications in enzyme inhibition studies and for probing protein-ligand interactions.[7]

Visualizations

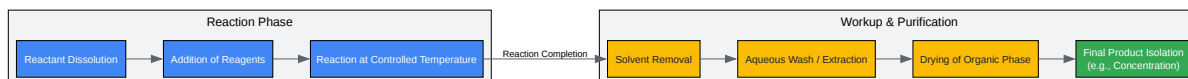
Logical Relationship of Related Compounds



[Click to download full resolution via product page](#)

Caption: Relationship between the target compound and its structurally similar analogs.

General Experimental Workflow for Organic Synthesis



[Click to download full resolution via product page](#)

Caption: A generalized workflow for a typical organic synthesis and purification process.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-BENZYLOXY-5-BROMO-BENZOIC ACID synthesis - chemicalbook [chemicalbook.com]
- 2. 2-(Benzyloxy)-5-bromobenzoic acid | C₁₄H₁₁BrO₃ | CID 2461357 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Bromobenzyl bromide synthesis - chemicalbook [chemicalbook.com]
- 4. 2-Bromobenzyl bromide 98 3433-80-5 [sigmaaldrich.com]
- 5. 2-Bromobenzyl bromide | C₇H₆Br₂ | CID 76965 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. fishersci.com [fishersci.com]
- 7. Methyl 2-(benzyloxy)-5-(2-bromoacetyl)benzoate | 27475-14-5 | Benchchem [benchchem.com]
- 8. merckmillipore.com [merckmillipore.com]
- 9. tcichemicals.com [tcichemicals.com]

- 10. fishersci.com [fishersci.com]
- 11. Synthesis and Cytotoxic Activity of Some 3-Benzyl-5-Arylidenefuran-2(5H)-ones - PMC [pmc.ncbi.nlm.nih.gov]
- 12. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Brominated Benzyl Derivatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8595119#key-chemical-properties-of-2-benzyloxy-5-bromobenzylbromide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com